

An In-depth Technical Guide to N-Chloroacetyl-DL-alanine

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Compound of Interest

Compound Name: **N-Chloroacetyl-DL-alanine**

Cat. No.: **B073631**

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For Researchers, Scientists, and Drug Development Professionals

N-Chloroacetyl-DL-alanine is a derivative of the amino acid alanine, serving as a valuable intermediate and building block in synthetic organic chemistry.^{[1][2]} Its utility is primarily centered on the synthesis of peptides and other modified amino acid structures, which are crucial in the development of new pharmaceutical compounds.^[3] The presence of the chloroacetyl group provides a reactive site for selective chemical modifications, enabling the construction of complex molecules.^[3] This guide provides a comprehensive overview of its physicochemical properties, detailed experimental protocols for its synthesis and analysis, and its role in biochemical research.

Core Physicochemical Properties

The fundamental properties of **N-Chloroacetyl-DL-alanine** are summarized below. This data is essential for its handling, characterization, and application in experimental settings.

Property	Value	Source
CAS Number	1190-32-5	[1] [2] [4]
Molecular Formula	C ₅ H ₈ ClNO ₃	[1] [2] [5]
Molecular Weight	165.57 g/mol	[1] [2] [5]
Melting Point	125 °C	[2] [5] [6]
Boiling Point (Predicted)	401.5 ± 30.0 °C	[2] [5]
Density (Predicted)	1.341 ± 0.06 g/cm ³	[2] [5]
pKa (Predicted)	3.26 ± 0.10	[2] [5]
Appearance	White to almost white powder or crystal	[2] [5]
Water Solubility	Almost transparent	[2] [5]
Purity	>98.0% (T)	[4] [6]

Experimental Protocols

Synthesis of N-Chloroacetyl-DL-alanine

The synthesis of **N-Chloroacetyl-DL-alanine** is typically achieved through the acylation of DL-alanine with chloroacetyl chloride. This reaction, a standard method for forming amide bonds, must be performed under controlled conditions to ensure high yield and purity. The following protocol is based on established chemical principles for N-acylation of amino acids.

Materials:

- DL-alanine
- Chloroacetyl chloride
- Dichloroethane (or a similar inert solvent)
- 50% aqueous sodium hydroxide (NaOH)

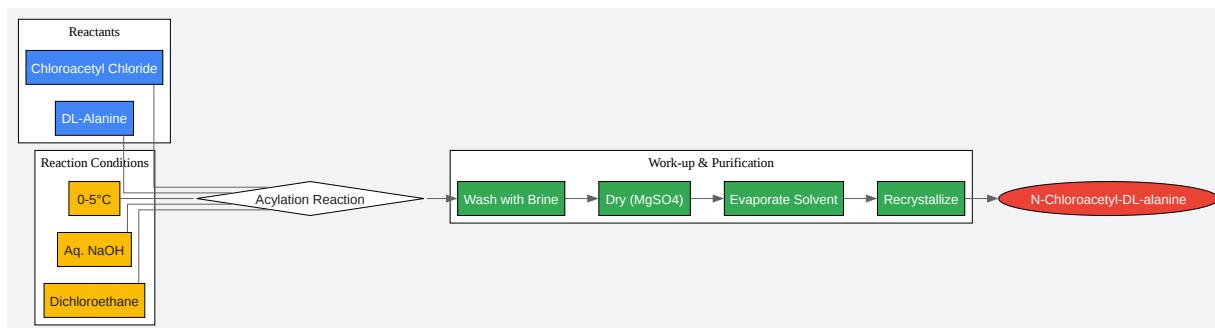
- Saturated salt solution (brine)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer
- Dropping funnel
- Ice bath

Procedure:

- Reaction Setup: In a round-bottom flask, prepare a rapidly stirred mixture of DL-alanine (1.0 equivalent) and 50% aqueous sodium hydroxide (2.0 equivalents) in dichloroethane. Cool the mixture to 0°-5°C using an ice bath.
- Addition of Acylating Agent: Prepare a solution of chloroacetyl chloride (1.0 equivalent) in dichloroethane. Add this solution dropwise to the cooled, stirring mixture in the flask. Maintain the temperature between 0°-5°C throughout the addition.
- Reaction Progression: After the addition is complete, allow the mixture to slowly warm to room temperature. Let the reaction proceed for approximately 3 hours with continued stirring.
- Work-up and Isolation: Transfer the reaction mixture to a separatory funnel. Wash the organic layer with a saturated salt solution to remove inorganic impurities.
- Drying and Evaporation: Separate the organic layer and dry it over anhydrous magnesium sulfate. Filter off the drying agent.
- Product Recovery: Remove the solvent (dichloroethane) from the filtrate under reduced pressure (e.g., using a rotary evaporator) to yield the crude **N-Chloroacetyl-DL-alanine** product. The product is typically a solid.^[7]

Purification:

- The crude product can be further purified by recrystallization from an appropriate solvent system, such as ethyl acetate/hexane, to obtain a crystalline solid of high purity.



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Caption: Workflow for the synthesis of **N-Chloroacetyl-DL-alanine**.

Analytical Characterization

To confirm the identity, structure, and purity of the synthesized **N-Chloroacetyl-DL-alanine**, several analytical techniques are employed.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy:

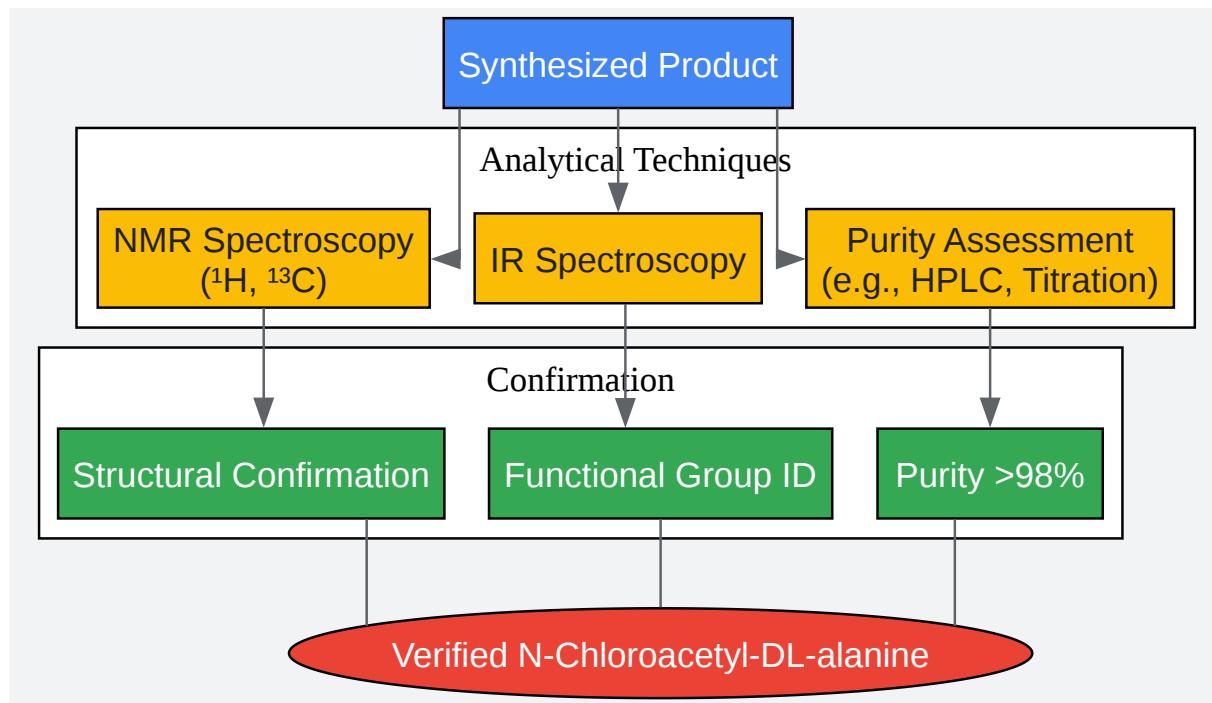
- Purpose: To elucidate the molecular structure by observing the magnetic properties of atomic nuclei.
- Protocol:

- Dissolve a small sample (5-10 mg) of the purified product in a suitable deuterated solvent (e.g., DMSO-d₆ or D₂O).
- Transfer the solution to an NMR tube.
- Acquire ¹H NMR and ¹³C NMR spectra using a standard NMR spectrometer.
- Expected ¹H NMR Signals: Protons on the alanine methyl group, the alpha-carbon, the amide, and the chloroacetyl methylene group.
- Expected ¹³C NMR Signals: Carbons corresponding to the carboxyl, amide carbonyl, alpha-carbon, methyl group, and the chloroacetyl methylene group.
- The chemical shifts, integration, and coupling patterns of the observed signals are compared with expected values to confirm the structure.[7][8]

2. Infrared (IR) Spectroscopy:

- Purpose: To identify the functional groups present in the molecule.
- Protocol:
 - Prepare a sample of the solid product, typically as a KBr pellet or using an Attenuated Total Reflectance (ATR) accessory.
 - Acquire the IR spectrum over the range of 4000-400 cm⁻¹.
 - Expected Characteristic Peaks:
 - ~3300 cm⁻¹ (N-H stretch of the amide)
 - ~1720 cm⁻¹ (C=O stretch of the carboxylic acid)
 - ~1650 cm⁻¹ (C=O stretch of the amide, Amide I band)
 - ~700-800 cm⁻¹ (C-Cl stretch)

- The presence of these characteristic absorption bands confirms the key functional groups in **N-Chloroacetyl-DL-alanine**.^[7]



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Caption: Workflow for the analytical characterization of the final product.

Applications and Mechanism of Action

N-Chloroacetyl-DL-alanine is primarily recognized as an amino acid derivative used in synthetic chemistry.^[1]

- Peptide Synthesis: Its principal application is as an intermediate in the synthesis of more complex peptides and amino acid derivatives.^[3] The chloroacetyl group can serve as a protecting group for the N-terminus or as a reactive handle for further chemical elaboration.
- Enzyme Studies: Chloroacetylated amino acids can act as affinity labels or irreversible inhibitors for certain enzymes, allowing researchers to study enzyme mechanisms and active site structures.^[3] For instance, related compounds like β -chloro-L-alanine have been shown to inactivate enzymes such as alanine racemase, highlighting the potential for chloro-derivatives to interact with biological targets.^[9]

Safety and Handling

Based on available safety data, **N-Chloroacetyl-DL-alanine** is classified as an irritant.

- GHS Pictogram: GHS07 (Exclamation Mark)[2][6]
- Signal Word: Warning[2][6]
- Hazard Statements:
 - H315: Causes skin irritation.[2]
 - H319: Causes serious eye irritation.[2]
- Precautionary Statements:
 - P264: Wash hands thoroughly after handling.[2]
 - P280: Wear protective gloves/eye protection/face protection.[2]
 - P302+P352: IF ON SKIN: Wash with plenty of water.[2]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]

It should be handled in a well-ventilated area using appropriate personal protective equipment (PPE), including gloves and safety glasses.

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